

theoretical basis of HeNe laser gain bandwidth

Author: BenchChem Technical Support Team. **Date:** April 2026

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An In-depth Technical Guide on the Theoretical Basis of the Helium-Neon Laser Gain Bandwidth

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Helium-Neon (HeNe) laser, one of the first and most widely used continuous-wave (CW) gas lasers, serves as a cornerstone in numerous scientific and industrial applications, from interferometry and holography to alignment and spectroscopy.^{[1][2]} Its excellent beam quality, long coherence length, and stable, narrow-linewidth output are defining characteristics.^[1] A fundamental parameter governing the laser's operational characteristics is its gain bandwidth—the range of frequencies over which the laser's gain medium can amplify light. This guide provides an in-depth exploration of the theoretical principles that define the gain bandwidth of the HeNe laser, with a focus on the dominant physical mechanisms, quantitative data, and experimental measurement protocols.

Core Principles of HeNe Laser Operation

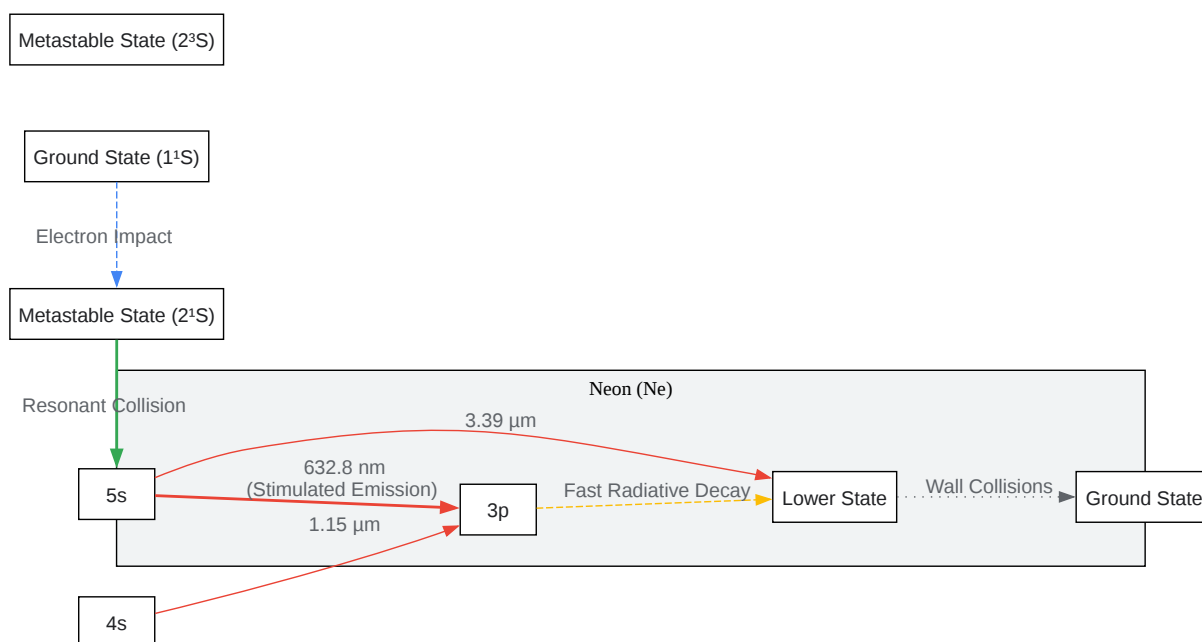
The operation of a HeNe laser relies on a low-pressure gas mixture of helium and neon, typically in a ratio between 5:1 and 20:1, contained within a sealed glass tube.^{[2][3]} An electrical discharge, serving as the pump source, is passed through the gas, initiating the process of light amplification.

1.1. The Pumping Mechanism: Resonant Energy Transfer

The process begins with energetic electrons from the electrical discharge colliding with and exciting helium atoms from their ground state to long-lived, metastable excited states (2^3S_1 and 2^1S_0).^{[2][4]} These excited helium atoms cannot easily return to the ground state by emitting a photon. However, they possess nearly the same energy as the upper lasing levels of the neon atoms (the 5s and 4s states, using Paschen notation).^[5] This close energy correspondence allows for a highly efficient, resonant transfer of energy from the excited helium atoms to ground-state neon atoms during collisions.^{[6][7]} This selective pumping mechanism is crucial for achieving the population inversion necessary for lasing.

1.2. Stimulated Emission and Population Inversion

The resonant energy transfer populates the upper energy levels of neon (e.g., the 5s level) far more than its lower levels (e.g., the 3p level).^[1] This condition, known as a population inversion, is the prerequisite for optical gain. When a photon with an energy corresponding to the difference between these levels (e.g., the 5s $\rightarrow$ 3p transition for the 632.8 nm line) passes by an excited neon atom, it can stimulate the atom to emit an identical photon—identical in frequency, phase, direction, and polarization.^{[4][7]} The lower neon state (3p) then rapidly decays to a lower level, ensuring the population inversion is maintained.^[1] This cascade of stimulated emission events, amplified by bouncing between two mirrors forming an optical cavity, results in a coherent laser beam.^[4]



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HeNe laser energy level diagram showing the pumping and lasing process.

The Gain Bandwidth and Broadening Mechanisms

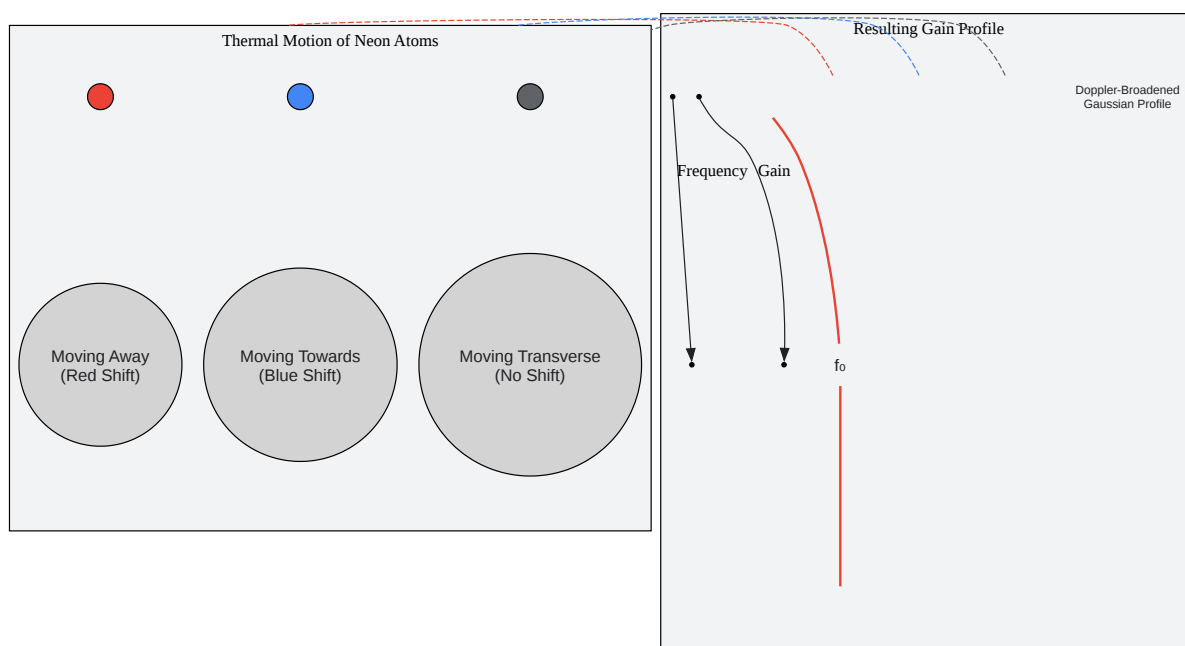
The transitions that lead to stimulated emission are not infinitely narrow; they occur over a range of frequencies, creating a "gain curve" or "gain profile". The width of this profile is the gain bandwidth. In HeNe lasers, this bandwidth is primarily shaped by an inhomogeneous broadening mechanism known as Doppler broadening.[1][2]

2.1. Dominant Mechanism: Doppler Broadening

In the HeNe gas discharge, neon atoms are in constant, random thermal motion, with speeds described by the Maxwell-Boltzmann distribution.[8] According to the Doppler effect, an atom

moving towards an observer (or a propagating wave in the cavity) will emit light at a slightly higher frequency (blue-shifted), while an atom moving away will emit at a lower frequency (red-shifted).[8][9] Atoms moving perpendicular to the observation axis will have a negligible shift.

Since a vast number of atoms are moving with a continuous distribution of velocities along the laser's axis, the sharp, single-frequency transition of a stationary atom is broadened into a continuous, Gaussian-shaped gain profile.[9][10] The full width at half maximum (FWHM) of this profile for the 632.8 nm transition is approximately 1.5 GHz.[1][3][11] This Doppler-broadened gain curve defines the range of frequencies that can be amplified and ultimately lase.



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Doppler broadening from the thermal motion of individual atoms.

2.2. Other Broadening Mechanisms

While Doppler broadening is dominant, other mechanisms contribute to the overall lineshape.

- **Collisional (Pressure) Broadening:** This is a homogeneous broadening mechanism where collisions between atoms interrupt the emission process.^{[12][13]} These interruptions shorten the effective lifetime of the excited state, and via the Heisenberg uncertainty principle, broaden the range of emitted frequencies.^[14] This effect produces a Lorentzian lineshape.^[13] In low-pressure HeNe lasers, the time between collisions is long, making this effect much less significant than Doppler broadening.^[1]
- **Natural Broadening:** Also a homogeneous mechanism, this is the fundamental minimum linewidth determined solely by the finite lifetime of the excited state due to spontaneous emission, as dictated by the Heisenberg uncertainty principle.^[14] For HeNe lasers, this contribution is on the order of tens of MHz, which is negligible compared to the ~1.5 GHz Doppler width.^[14]

Quantitative Data and Cavity Modes

The interaction between the continuous gain profile and the discrete resonant modes of the laser cavity determines the final output spectrum of the laser.

3.1. HeNe Laser Parameters

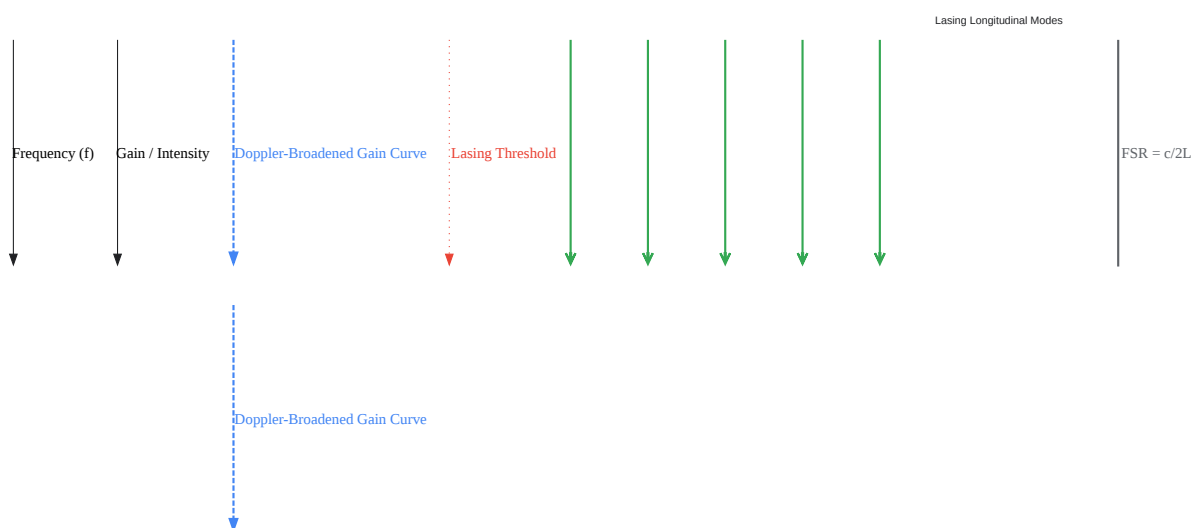
The table below summarizes typical quantitative data for a standard red (632.8 nm) HeNe laser.

Parameter	Typical Value	Reference(s)
Lasing Wavelength (in air)	632.816 nm	[1][3]
Gain Bandwidth (FWHM)	~1.5 GHz	[1][3][11][15]
Center Frequency	~474 THz	[10][16]
Gas Mixture (He:Ne)	5:1 to 20:1	[2][3]
Total Gas Pressure	~1 Torr (133 Pa)	[1]
Typical Cavity Length	15 cm - 1 m	[1][3]
Typical Output Power	0.5 - 22.5 mW	[3]

3.2. Gain Profile and Longitudinal Cavity Modes

A laser cavity only allows standing waves to exist for frequencies where the cavity length L is an integer multiple of half the wavelength. This condition creates a comb of discrete resonant frequencies, known as longitudinal modes.[11][17] The frequency separation between adjacent modes, known as the Free Spectral Range (FSR), is given by $FSR = c / 2L$, where c is the speed of light.[10]

For lasing to occur, a longitudinal mode's frequency must fall within the gain bandwidth, and the gain at that frequency must be higher than the total losses of the cavity (from mirror transmission, absorption, etc.).[1][18] For a typical 30 cm HeNe laser, the FSR is about 500 MHz. Given the ~1.5 GHz gain bandwidth, this means that two to three longitudinal modes can oscillate simultaneously.[19]



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Relationship between the gain curve and longitudinal cavity modes.

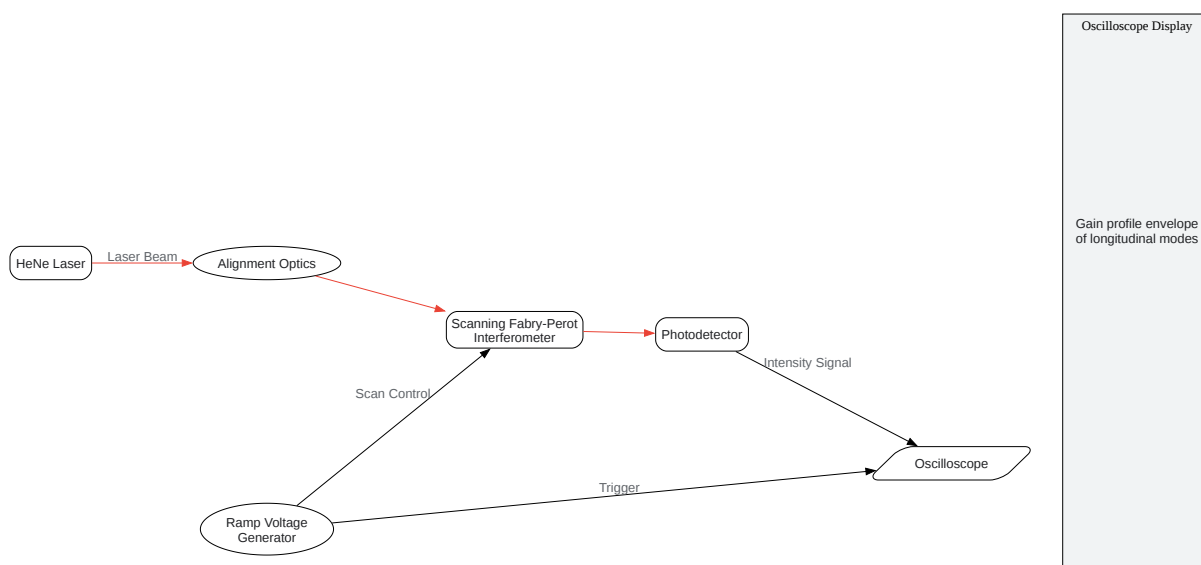
Experimental Determination of Gain Bandwidth

The gain bandwidth of a HeNe laser can be measured directly by observing the laser's output with a high-resolution spectrometer, most commonly a scanning Fabry-Perot interferometer.[5]

4.1. Experimental Protocol: Measurement via Scanning Fabry-Perot Interferometer

- Objective: To measure the frequency distribution of the laser's longitudinal modes and thereby determine the gain bandwidth.
- Apparatus:

- HeNe Laser (under test)
- Scanning Fabry-Perot Interferometer (with FSR greater than the laser's gain bandwidth, e.g., >1.5 GHz)
- Photodetector (sufficiently fast to resolve the modes)
- Oscilloscope
- Appropriate alignment optics (mirrors, lenses)
- Methodology:
 - Setup: The HeNe laser beam is directed into the scanning Fabry-Perot interferometer. The output of the interferometer is focused onto the photodetector, which is connected to the vertical input of the oscilloscope.[\[5\]](#)
 - Scanning: The interferometer contains a mirror mounted on a piezoelectric transducer (PZT). A ramp voltage is applied to the PZT, which sweeps the spacing between the interferometer's mirrors. This scanning action causes the interferometer to act as a narrow-band filter whose transmission frequency is swept in time.[\[5\]](#)
 - Detection: The oscilloscope is triggered by the same ramp voltage. As the interferometer's transmission peak sweeps across the frequencies of the lasing longitudinal modes, the photodetector registers a signal.
 - Observation: The oscilloscope displays the intensity of the laser's longitudinal modes as a function of frequency.[\[5\]](#) The envelope of the amplitudes of these observed modes directly visualizes the shape of the HeNe laser's gain curve.
 - Calibration and Measurement: By calibrating the horizontal axis of the oscilloscope (time) to frequency using the known FSR of the interferometer, the FWHM of the observed gain profile can be accurately measured.



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References

- 1. Helium–neon laser - Wikipedia [en.wikipedia.org]
- 2. Helium-neon_laser [chemeuropa.com]
- 3. thorlabs.com [thorlabs.com]

- [4. How the Helium-Neon Laser Works? \[stonybrook.edu\]](#)
- [5. web.stanford.edu \[web.stanford.edu\]](#)
- [6. Rami Arieli: "The Laser Adventure" \[web.phys.ksu.edu\]](#)
- [7. physics.utoronto.ca \[physics.utoronto.ca\]](#)
- [8. web.physics.ucsb.edu \[web.physics.ucsb.edu\]](#)
- [9. Methods of Experimental Physics \(MXP\) - Measuring the Speed of Light Using a HeNe Laser \[sites.google.com\]](#)
- [10. stonybrook.edu \[stonybrook.edu\]](#)
- [11. sti.mermoz.free.fr \[sti.mermoz.free.fr\]](#)
- [12. laser - Why is collision broadening homogeneous and Doppler broadening isn't? - Physics Stack Exchange \[physics.stackexchange.com\]](#)
- [13. m.youtube.com \[m.youtube.com\]](#)
- [14. uomustansiriyah.edu.iq \[uomustansiriyah.edu.iq\]](#)
- [15. chegg.com \[chegg.com\]](#)
- [16. repairfaq.org \[repairfaq.org\]](#)
- [17. msbahae.unm.edu \[msbahae.unm.edu\]](#)
- [18. Experimental investigation of unidentified helium–neon lasers \[opg.optica.org\]](#)
- [19. Theory of Operation, Modes, Coherence Length – Experimental Engineering \[experimental-engineering.co.uk\]](#)
- To cite this document: BenchChem. [theoretical basis of HeNe laser gain bandwidth]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15933781/docs#theoretical-basis-of-hene-laser-gain-bandwidth\]](https://www.benchchem.com/product/b15933781/docs#theoretical-basis-of-hene-laser-gain-bandwidth)

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